

A Technical Guide to Commercial Oxacillin-d5 for Research Applications

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Compound of Interest

Compound Name: Oxacillin-d5

Cat. No.: B15566576

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This in-depth technical guide provides a comprehensive overview of commercially available **Oxacillin-d5**, a crucial internal standard for the quantitative analysis of oxacillin in complex biological matrices. This document outlines key product specifications from various suppliers, details a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and presents visual workflows to aid in experimental design and execution.

Introduction to Oxacillin-d5

Oxacillin-d5 is a deuterium-labeled analog of oxacillin, a narrow-spectrum beta-lactam antibiotic. The five deuterium atoms on the phenyl group create a stable, mass-shifted version of the molecule, making it an ideal internal standard for mass spectrometry-based quantification.^[1] Its use significantly improves the accuracy and precision of analytical methods by correcting for variations in sample preparation and instrument response.^[2] **Oxacillin-d5** is primarily utilized in pharmacokinetic studies, therapeutic drug monitoring, and other bioanalytical applications requiring the precise measurement of oxacillin concentrations.^[2]

Commercial Suppliers and Product Specifications

Several commercial suppliers offer **Oxacillin-d5** for research purposes. While obtaining a comprehensive, side-by-side comparison of all product specifications can be challenging

without contacting suppliers directly for batch-specific certificates of analysis, the following tables summarize the publicly available quantitative data.

It is highly recommended that researchers request a certificate of analysis (CoA) from the supplier for batch-specific information, including the precise isotopic enrichment, which is a critical parameter for quantitative bioanalysis.

Table 1: General Product Specifications for **Oxacillin-d5**

Supplier	Chemical Purity (by HPLC)	Available Form(s)	Storage Temperature
Clearsynth	>98% [1]	Solid [1]	-20°C
LGC Standards (Toronto Research Chemicals)	>95%	Solid (Neat)	-20°C
MedchemExpress	Not specified	Solid	-20°C (powder)
Veeprho	Not specified	Solid (Sodium Salt)	Not specified
Alfa Chemistry	Not specified	Solid	Not specified

Table 2: Available Product Sizes for **Oxacillin-d5**

Supplier	Available Quantities
Clearsynth	1 mg, 2.5 mg, 5 mg, 10 mg, 25 mg, 50 mg
LGC Standards (Toronto Research Chemicals)	Custom pack sizes available upon request.
MedchemExpress	1 mg, 5 mg, 10 mg
Veeprho	Inquire for details.
Alfa Chemistry	Inquire for details.

Experimental Protocol: Quantification of Oxacillin in Human Plasma using LC-MS/MS with Oxacillin-d5 Internal Standard

This section details a representative experimental protocol for the analysis of oxacillin in human plasma, adapted from established bioanalytical methods. This protocol is intended as a guideline and may require optimization based on the specific instrumentation and laboratory conditions.

Materials and Reagents

- Oxacillin analytical standard
- **Oxacillin-d5** internal standard
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)

Preparation of Stock and Working Solutions

- Oxacillin Stock Solution (1 mg/mL): Accurately weigh and dissolve oxacillin in methanol.
- **Oxacillin-d5** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Oxacillin-d5** in methanol.
- Working Solutions: Prepare serial dilutions of the oxacillin stock solution in a mixture of water and acetonitrile (e.g., 50:50 v/v) to create calibration standards and quality control (QC) samples. Prepare a working solution of the **Oxacillin-d5** IS at an appropriate concentration (e.g., 100 ng/mL) in the same diluent.

Sample Preparation (Protein Precipitation)

- Pipette 100 μ L of plasma sample (calibrator, QC, or unknown) into a microcentrifuge tube.
- Add 200 μ L of the **Oxacillin-d5** internal standard working solution in acetonitrile.
- Vortex mix for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

Liquid Chromatography Conditions

- LC System: A high-performance or ultra-high-performance liquid chromatography (HPLC/UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution:
 - 0-0.5 min: 5% B
 - 0.5-2.5 min: 5-95% B (linear gradient)
 - 2.5-3.5 min: 95% B
 - 3.5-3.6 min: 95-5% B (linear gradient)
 - 3.6-5.0 min: 5% B (re-equilibration)
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.

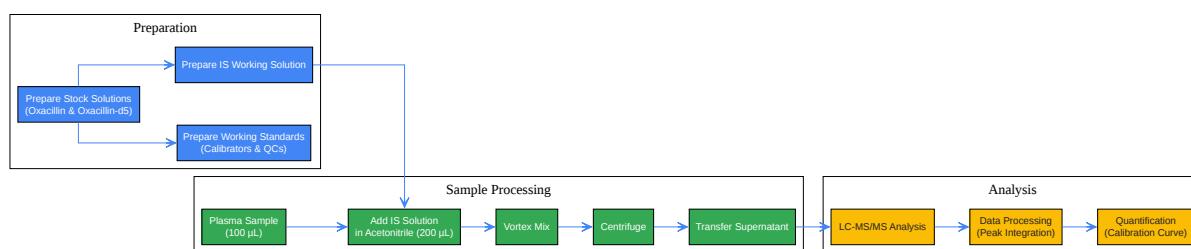
- Column Temperature: 40°C.

Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Oxacillin:m/z 402.1 → 160.1
 - **Oxacillin-d5**:m/z 407.1 → 165.1
- Ion Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows according to the specific instrument.

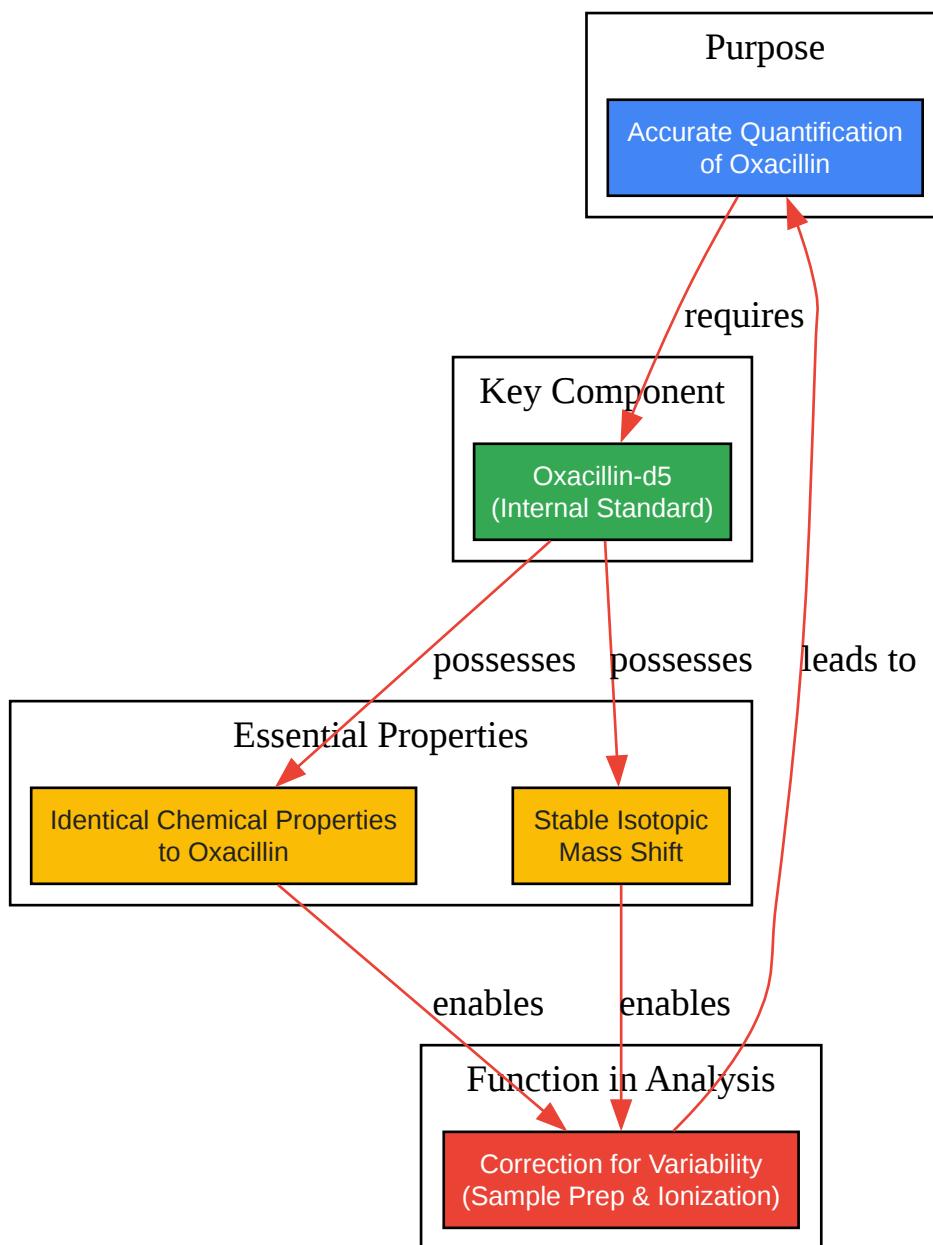
Visualizing the Workflow

The following diagrams, generated using the DOT language, illustrate the key processes in the utilization of **Oxacillin-d5** for research.



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Fig 1. A typical experimental workflow for the quantification of oxacillin in plasma.



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Fig 2. The logical relationship illustrating the role of **Oxacillin-d5** in accurate quantification.

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References

- 1. clearsynth.com [clearsynth.com]
- 2. veeprho.com [veeprho.com]
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